

# Physical properties of 5-Fluoro-2-hydrazinylpyridine: melting point, solubility

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Fluoro-2-hydrazinylpyridine

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## Technical Guide: Physical Properties of 5-Fluoro-2-hydrazinylpyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical properties of **5-Fluoro-2-hydrazinylpyridine**, a compound of interest in organic synthesis and medicinal chemistry. The data presented herein is crucial for its application in further research and development.

### Core Physical Properties

The fundamental physical characteristics of **5-Fluoro-2-hydrazinylpyridine** are summarized below.

Property	Value	Source
Appearance	White to light yellow crystalline powder	[1]
Melting Point	145-149 °C	[1]
Solubility in Water	Slightly soluble	[1]
Solubility in Organic Solvents	Readily soluble in ethanol and dichloromethane	[1]
Molecular Formula	C <sub>5</sub> H <sub>6</sub> FN <sub>3</sub>	
Molar Mass	127.12 g/mol	[1]

## Experimental Protocols

The following sections detail the standard methodologies for determining the melting point and solubility of **5-Fluoro-2-hydrazinylpyridine**.

### Melting Point Determination

The melting point of **5-Fluoro-2-hydrazinylpyridine** can be accurately determined using the capillary method with either a Thiele tube or a digital melting point apparatus.

Apparatus:

- Melting point capillary tubes
- Thermometer or digital temperature probe
- Thiele tube or a commercial melting point apparatus (e.g., Mel-Temp)
- Heating source (Bunsen burner or heating block)
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of **5-Fluoro-2-hydrazinylpyridine** is finely ground into a powder. The open end of a capillary tube is then pressed into the powder to pack a small amount (1-2 mm in height) into the sealed end.<sup>[2]</sup><sup>[3]</sup>
- Apparatus Setup:
  - Thiele Tube: The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.<sup>[2]</sup> This assembly is then inserted into a Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil).
  - Melting Point Apparatus: The capillary tube is inserted into the heating block of the apparatus.
- Heating: The apparatus is heated slowly, at a rate of approximately 1-2°C per minute, especially when approaching the expected melting point.<sup>[2]</sup> For the Thiele tube, the side arm is heated to ensure even heat distribution via convection.<sup>[2]</sup>
- Observation: The temperature at which the solid first begins to liquefy is recorded as the start of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.<sup>[3]</sup> A sharp melting range (0.5-1.0°C) is indicative of a pure compound.<sup>[2]</sup>

## Solubility Determination

The solubility of **5-Fluoro-2-hydrazinylpyridine** in various solvents can be determined through systematic qualitative analysis.

Apparatus:

- Small test tubes
- Graduated pipettes or droppers
- Vortex mixer or stirring rods
- Analytical balance

Solvents to be Tested:

- Water (polar, protic)
- Ethanol (polar, protic)
- Dichloromethane (polar, aprotic)
- 5% Aqueous Sodium Hydroxide (basic)
- 5% Aqueous Hydrochloric Acid (acidic)

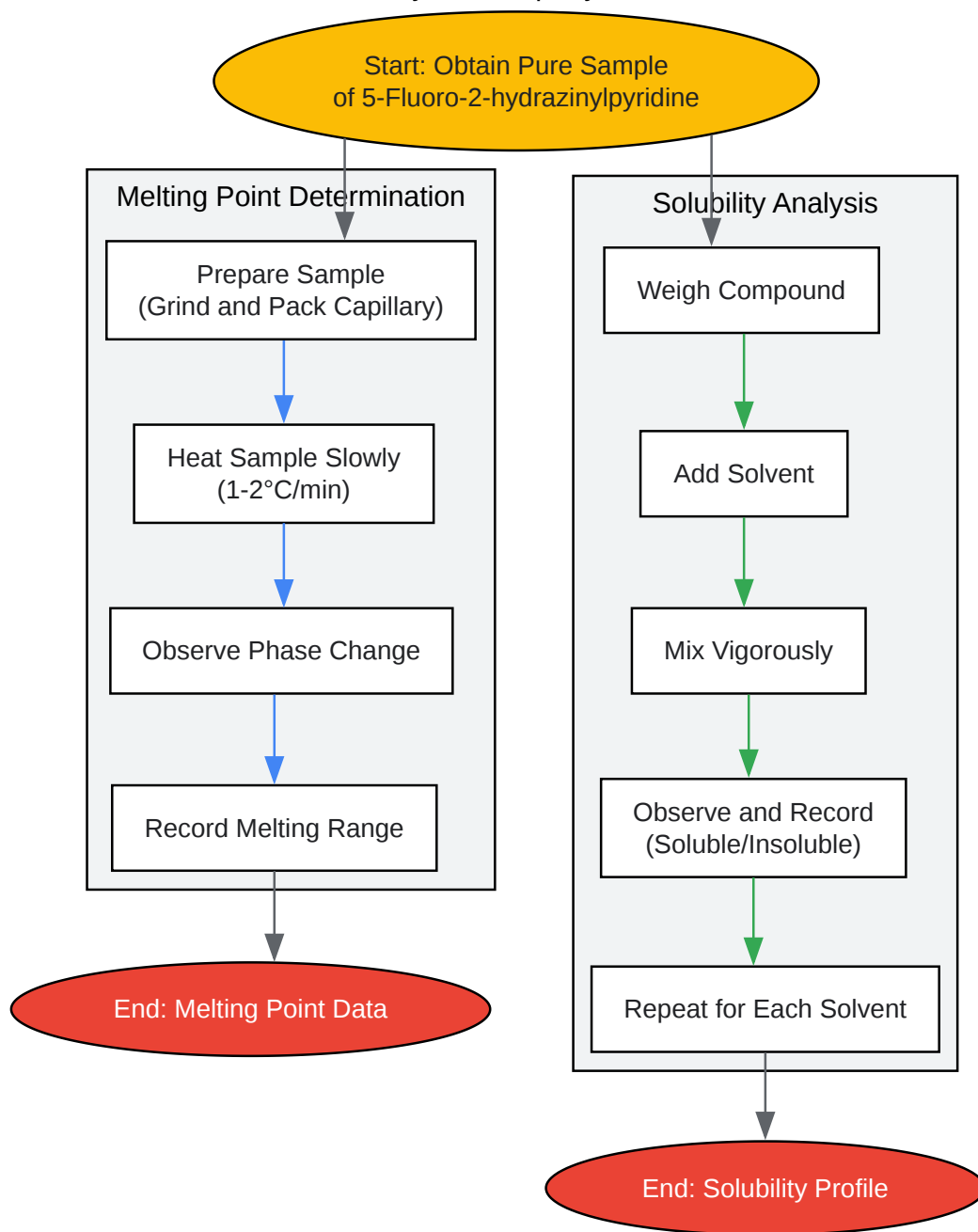
#### Procedure:

- **Sample Preparation:** A precise amount of **5-Fluoro-2-hydrazinylpyridine** (e.g., 25 mg) is placed into a series of clean, dry test tubes.[\[4\]](#)
- **Solvent Addition:** A specific volume of the first solvent (e.g., 0.75 mL of water) is added to the corresponding test tube.[\[4\]](#)
- **Mixing:** The test tube is vigorously shaken or vortexed for a set period (e.g., 60 seconds) to ensure thorough mixing.[\[5\]](#)
- **Observation:** The mixture is observed to determine if the compound has completely dissolved. If the solution is clear, the compound is considered soluble. If solid particles remain, it is deemed insoluble or slightly soluble.[\[5\]](#)
- **Systematic Testing:** This process is repeated for each of the selected solvents. For the acidic and basic solutions, any reaction (e.g., salt formation leading to dissolution) should be noted.[\[6\]](#)

## Process Visualization

The logical workflow for the experimental determination of the physical properties of **5-Fluoro-2-hydrazinylpyridine** is illustrated below.

## Workflow for Physical Property Determination

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Caption: Experimental workflow for determining the melting point and solubility of a chemical compound.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)